

Distinguishing Lazurite from Lazulite: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Lazurite	
Cat. No.:	B1171647	Get Quote

A definitive guide to differentiating **lazurite**, the primary component of lapis lazuli, from the similarly named but chemically distinct mineral lazulite. This document outlines key diagnostic tests and physical properties for accurate identification of hand specimens, supported by quantitative data and standardized experimental protocols.

Key Diagnostic Properties

While both minerals present a characteristic blue color, their fundamental physical and chemical properties diverge significantly. **Lazurite** is a tectosilicate and a member of the sodalite group, whereas lazulite is a phosphate mineral.[1][2] These differences in composition give rise to distinct measurable attributes crucial for identification.

The most reliable distinguishing features for hand specimen identification are streak, hardness, specific gravity, and mineral association.[3][4][5] **Lazurite** is notable for its bright blue streak and its frequent association with pyrite.[3][4][6][7] In contrast, lazulite possesses a white or pale blue streak and is commonly found in quartz-rich metamorphic rocks or pegmatites.[1][5][8][9] [10]

Quantitative Data Comparison

The physical properties of **lazurite** and lazulite are summarized below. These quantitative differences provide a robust basis for differentiation using standard laboratory or field-testing methods.

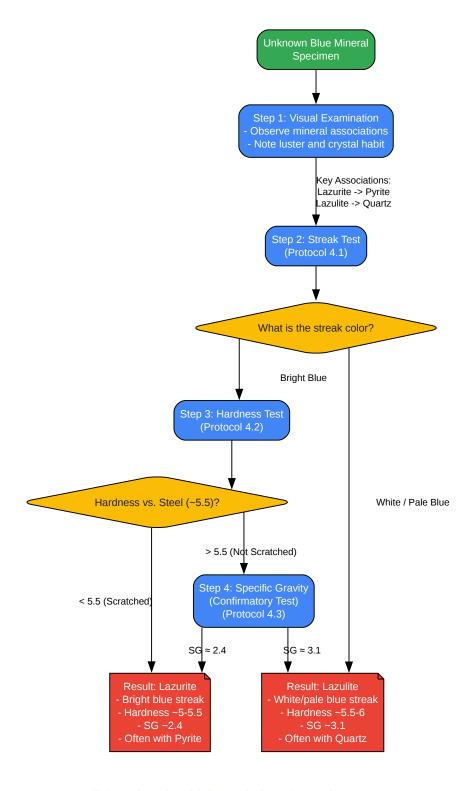


Property	Lazurite	Lazulite
Chemical Formula	(Na,Ca)8(AlSiO4)6(S,SO4,Cl)2[1][11]	MgAl2(PO4)2(OH)2[8][9]
Crystal System	Isometric[3][6][12]	Monoclinic[1][5][8]
Mohs Hardness	5.0 - 5.5[3][6][7]	5.5 - 6.0[8][9][10]
Specific Gravity	2.38 - 2.45[3][6][11]	3.0 - 3.1[5][8]
Streak	Bright Blue / Pale Blue[3][6][7] [11]	White / Pale Blue[5][8][9][10]
Luster	Dull to Greasy[3][7]	Vitreous (Glassy) to Dull[8][10]
Cleavage	Poor/Indistinct[3][7]	Indistinct[8]

Diagnostic Workflow

For a systematic approach to identification, the following workflow is recommended. This process prioritizes simple, non-destructive tests first.





Click to download full resolution via product page

Caption: A flowchart for distinguishing lazurite from lazulite.

Experimental Protocols



The streak test reveals the color of a mineral's powder, which is a more consistent diagnostic property than the color of the bulk specimen.[13]

- Materials: Unglazed porcelain plate (streak plate) with a Mohs hardness of approximately
 6.5-7.[14][15]
- Procedure: a. Select a clean, unweathered surface on the mineral specimen.[16] b. Firmly press and drag the mineral across the surface of the streak plate to create a line of powder.
 [16][17] c. Observe the color of the powdered streak on the plate.[13]
- Expected Results:
 - Lazurite: Produces a characteristic bright blue streak.[3][6][11]
 - Lazulite: Produces a white or very pale blue streak.[5][8][9]

This test determines a mineral's relative resistance to scratching against a set of standard materials.[14][18]

- Materials: A set of hardness points or common objects of known hardness (e.g., copper penny ~3.5, steel knife blade or nail ~5.5, quartz ~7).[14][19][20]
- Procedure: a. Place the specimen on a stable surface. b. Attempt to scratch a clean surface of the mineral with the point of an object of known hardness. Start with an object softer than the expected range (e.g., a steel knife with hardness ~5.5).[18][20] c. Press firmly and draw the point across the specimen.[18] d. Examine the tested surface for a scratch. Rub away any powder to ensure the surface is etched and not just marked by a softer material.[14][18]
- Expected Results:
 - Lazurite (Hardness 5.0-5.5): Will be scratched by a steel knife blade or nail.[3][7]
 - Lazulite (Hardness 5.5-6.0): Will be difficult to scratch or will not be scratched by a steel knife blade, but will be scratched by quartz.[8][9]

Specific gravity is the ratio of a mineral's density to the density of water.[21] This test can be highly diagnostic due to the significant difference between the two minerals.



- Materials: Digital scale (0.01g precision recommended), a beaker of water, and a thin string or wire cradle.[22][23]
- Procedure: a. Weigh the dry mineral specimen in the air. Record this weight as W_air.[22] b. Submerge the specimen, suspended by the string, in the beaker of water, ensuring it does not touch the sides or bottom. c. There are two common methods: i. Weight in Water Method: Weigh the suspended specimen while it is submerged. Record this as W_water. Calculate SG as: SG = W_air / (W_air W_water). ii. Displacement Method: Place the beaker of water on the scale and tare to zero. Submerge the suspended specimen and record the weight displayed on the scale, which equals the mass of the displaced water (W_displaced).[22][24] Calculate SG as: SG = W_air / W_displaced.
- Expected Results:
 - Lazurite: SG will be approximately 2.38–2.45.[3][6]
 - Lazulite: SG will be significantly higher, approximately 3.0–3.1.[5][8]

Additional Distinguishing Characteristics

- Mineral Association: This is a powerful field indicator. Lazurite is famously associated with brassy-yellow pyrite and white calcite within a marble host rock, as seen in lapis lazuli.[3][7] [25] Lazulite is typically found in high-grade metamorphic rocks (like quartzites) or granite pegmatites, often associated with quartz, kyanite, and rutile.[1][8][26] The presence of quartz alongside the blue mineral strongly suggests lazulite, as lazurite is a feldspathoid and does not occur stably with quartz.[1]
- Crystal Habit and Luster: While well-formed crystals of either are uncommon, lazulite can
 form distinct monoclinic crystals described as steep bipyramidal or wedge-shaped with a
 vitreous (glassy) luster.[5][8][26] Lazurite is almost exclusively massive, with a dull to greasy
 luster, and its rare isometric crystals are typically dodecahedral.[3][4][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. minds.wisconsin.edu [minds.wisconsin.edu]
- 2. healingcrystalsco.com [healingcrystalsco.com]
- 3. galleries.com [galleries.com]
- 4. m.minerals.net [m.minerals.net]
- 5. m.minerals.net [m.minerals.net]
- 6. mindat.org [mindat.org]
- 7. celestialearthminerals.com [celestialearthminerals.com]
- 8. Lazulite (Lazulite) Rock Identifier [rockidentifier.com]
- 9. geologyscience.com [geologyscience.com]
- 10. allmineralsrock.com [allmineralsrock.com]
- 11. allmineralsrock.com [allmineralsrock.com]
- 12. Lazurite Wikipedia [en.wikipedia.org]
- 13. quora.com [quora.com]
- 14. mindat.org [mindat.org]
- 15. youtube.com [youtube.com]
- 16. Streak Test for Minerals: Identifying Rocks with a Swipe Rock Seeker [rockseeker.com]
- 17. Mineral Study Guide Streak [omg.georockme.com]
- 18. rocksandminerals.com [rocksandminerals.com]
- 19. albionfireandice.co.uk [albionfireandice.co.uk]
- 20. grafenwoehr.armymwr.com [grafenwoehr.armymwr.com]
- 21. mrswelsing.weebly.com [mrswelsing.weebly.com]
- 22. Quick Test Method for Determining Specific Gravity of Mineral Specimens [johnbetts-fineminerals.com]
- 23. albionfireandice.co.uk [albionfireandice.co.uk]
- 24. How to Find and Determine the Specific Gravity of a Rock 911Metallurgist [911metallurgist.com]
- 25. geologyscience.com [geologyscience.com]



- 26. Lazulite Encyclopedia [le-comptoir-geologique.com]
- To cite this document: BenchChem. [Distinguishing Lazurite from Lazulite: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171647#how-to-distinguish-lazurite-from-lazulite-in-hand-specimen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com